

# Synthesis of 1,2-Dioleoyl-3-linoleoyl-rac-glycerol: A Technical Guide

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## Compound of Interest

**Compound Name:** 1,2-Dioleoyl-3-linoleoyl-rac-glycerol

**Cat. No.:** B1353721

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## Abstract

This technical guide provides a comprehensive overview of the synthesis pathways for **1,2-Dioleoyl-3-linoleoyl-rac-glycerol** (OOL), a specific structured triacylglycerol. The document outlines both chemoenzymatic and purely chemical approaches, with a focus on regioselective synthesis to achieve the desired isomeric purity. Detailed, albeit inferred, experimental protocols are provided for the most plausible multi-step chemoenzymatic synthesis route. This guide also includes a summary of relevant quantitative data from the synthesis of similar structured lipids, purification techniques, and analytical methods for characterization. The synthesis pathways and experimental workflows are visualized using Graphviz diagrams to facilitate a clear understanding of the processes involved.

## Introduction

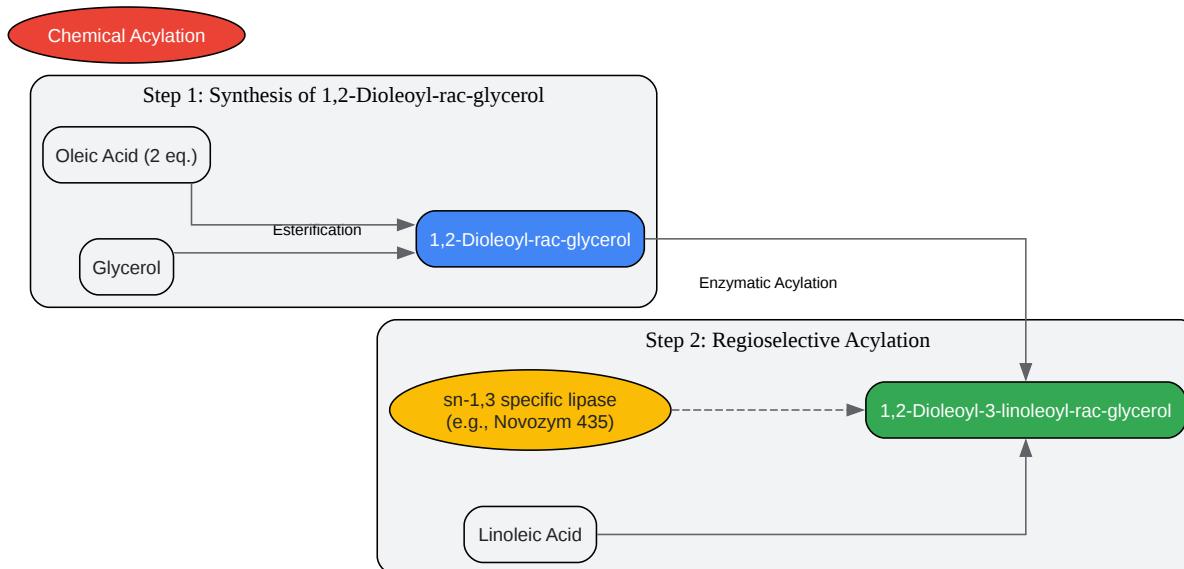
**1,2-Dioleoyl-3-linoleoyl-rac-glycerol** (OOL) is a triacylglycerol (TAG) with oleic acid moieties at the sn-1 and sn-2 positions and a linoleic acid moiety at the sn-3 position of the glycerol backbone. Structured lipids, such as OOL, are of significant interest in the pharmaceutical and food industries due to their specific physical properties and potential health benefits, which are determined by the type and position of the fatty acids on the glycerol backbone. The targeted synthesis of such structured TAGs requires precise control over the acylation of the glycerol molecule. This guide details the primary synthetic strategies to achieve this.

## Synthesis Pathways

The synthesis of **1,2-Dioleoyl-3-linoleoyl-rac-glycerol** can be approached through two main routes: a chemoenzymatic pathway and a purely chemical pathway. The chemoenzymatic approach is often preferred due to the high regioselectivity offered by lipases, which can minimize the formation of isomeric byproducts.

### Chemoenzymatic Synthesis Pathway

A multi-step chemoenzymatic approach is the most viable route for the synthesis of OOL with high isomeric purity. This pathway involves the synthesis of a 1,2-dioleoyl-rac-glycerol intermediate, followed by the regioselective acylation of the sn-3 position with linoleic acid.

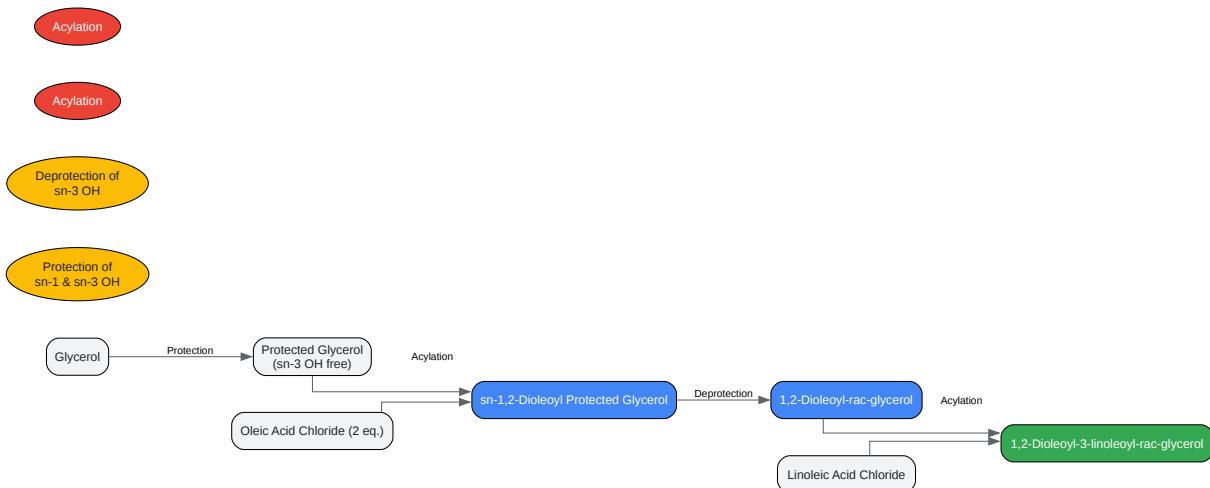


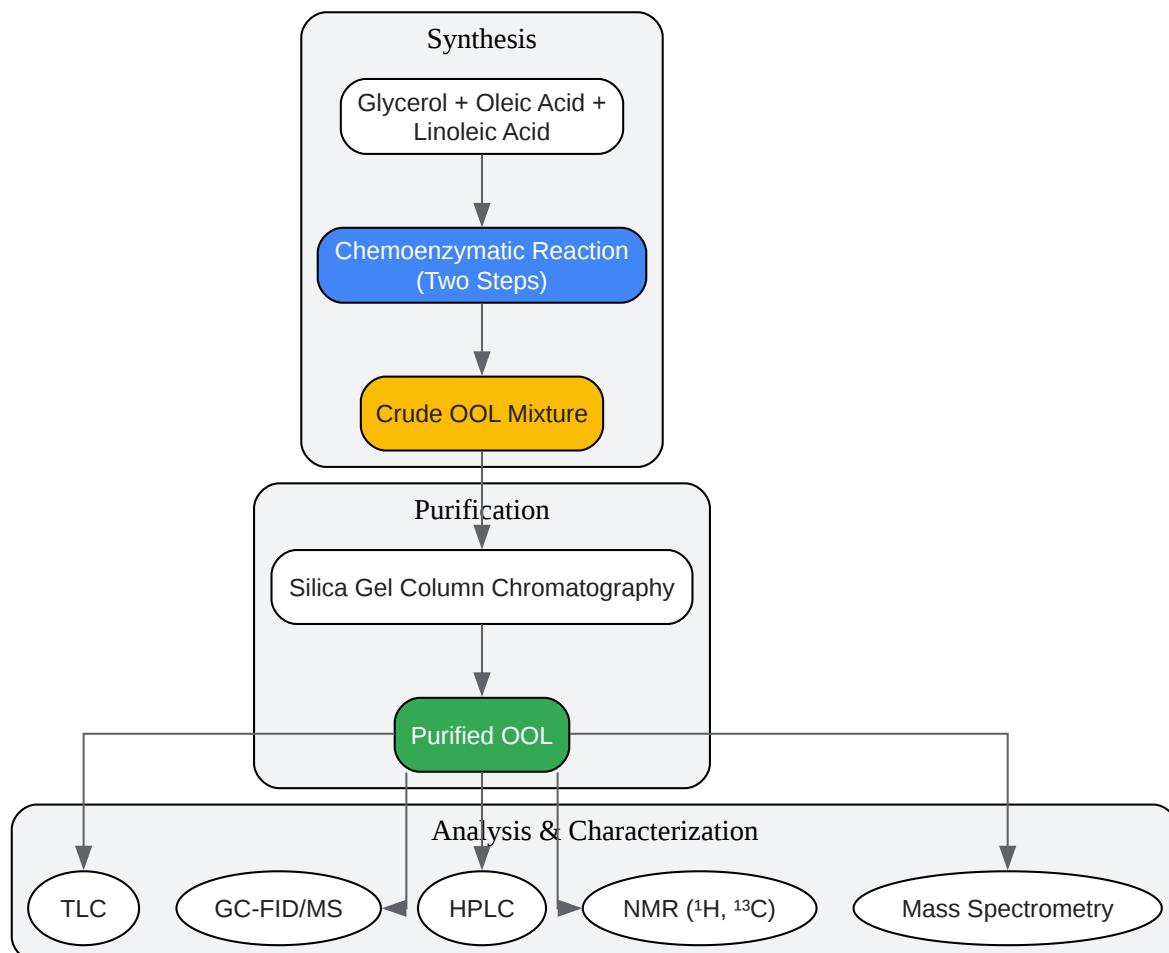
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Caption: Chemoenzymatic synthesis pathway for **1,2-Dioleoyl-3-linoleoyl-rac-glycerol**.

## Chemical Synthesis Pathway

A purely chemical synthesis approach can also be employed, although it may present challenges in achieving high regioselectivity, potentially leading to a mixture of isomers that require extensive purification. This route typically involves the use of protecting groups to control the acylation at specific positions of the glycerol backbone.



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